

# Technical Guide: Solubility & Handling of O,O-Dimethyl Phosphorothionate-13C2

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## Compound of Interest

**Compound Name:** *O,O-Dimethyl Phosphorothionate-13C2 Ammonium Salt*

**Cat. No.:** *B13436911*

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## Executive Summary & Compound Identity

O,O-Dimethyl Phosphorothionate (DMTP) is a non-specific dialkyl phosphate (DAP) metabolite derived from the biological breakdown of O,O-dimethyl organophosphorus insecticides (e.g., Fenitrothion, Methyl Parathion, Malathion).

The 13C2-labeled isotopologue is critical for isotope dilution mass spectrometry (IDMS), correcting for matrix effects and recovery losses during LC-MS/MS analysis.

## Chemical Identity & Forms

A critical distinction must be made between the Free Acid and the Salt forms. This distinction dictates solubility.

Feature	Free Acid (Metabolite/Parent)	Ammonium/Sodium Salt (Commercial Standard)
CAS (Unlabeled)	1112-38-5	1330052-30-6 (13C2-Ammonium)
Physical State	Liquid (Pale yellow, stench)	Solid (Crystalline/Powder)
Primary Solubility	Organic Solvents (DCM, EtAc)	Polar Solvents (Water, Methanol)
pKa	~1.25 (Strong Acid)	N/A (Already ionized)
LogP	~1.15	< 0 (Highly Polar)

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*Critical Application Note: Most commercial DMTP-13C2 reference standards are supplied as Ammonium or Sodium salts to ensure stability and reduce volatility. Do not apply solubility data for the liquid acid form to the solid salt standard.*

## Solubility Profile & Solvent Compatibility[1]

The following data categorizes solvent suitability for the 13C2-Ammonium Salt form, which is the standard configuration for laboratory stocks.

### Primary Solvents (Stock Preparation)

Solvent	Solubility Rating	Application	Technical Rationale
Methanol (MeOH)	High (>50 mg/mL)	Primary Stock	The ammonium salt dissociates readily. MeOH prevents hydrolysis better than water during long-term storage.
Water	High (>100 mg/mL)	Working Solutions	Excellent solubility due to ionic nature. However, aqueous stocks are prone to hydrolysis over time; prepare fresh.
Acetonitrile (ACN)	Moderate	LC Mobile Phase	Soluble enough for dilute working standards, but less effective for dissolving high-concentration solid salts than MeOH.

## Secondary Solvents (Extraction & Processing)

Solvent	Solubility Rating	Application	Technical Rationale
Dichloromethane (DCM)	Low (Salt) / High (Acid)	LLE Extraction	The salt will NOT dissolve. You must acidify the aqueous sample (pH < 1) to convert DMTP to its free acid form for DCM extraction.
Ethyl Acetate	Low (Salt) / High (Acid)	LLE Extraction	Similar to DCM. Only effective for the protonated acid form.
Hexane / Toluene	Negligible	Wash Steps	Used to remove non-polar interferences. DMTP-13C2 remains in the aqueous/polar phase.

## Experimental Protocols

### Protocol A: Preparation of Stable Stock Solutions

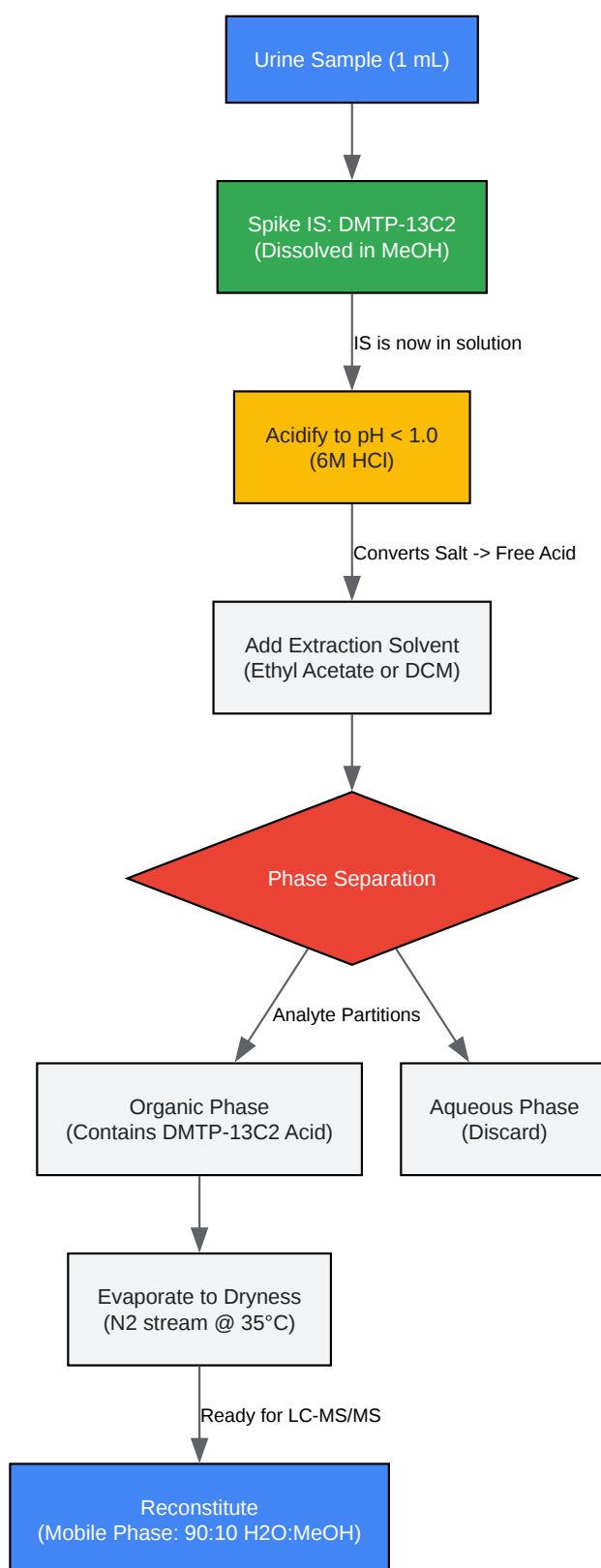
Objective: Create a 1.0 mg/mL stock solution of DMTP-13C2 (Ammonium Salt).

- Equilibration: Allow the vial to reach room temperature before opening to prevent condensation (hygroscopic nature).
- Solvent Choice: Use LC-MS Grade Methanol. Do not use water for the primary stock to minimize hydrolysis.
- Dissolution:
  - Weigh 1.0 mg of DMTP-13C2 Ammonium Salt.
  - Transfer to a silanized amber glass vial.
  - Add 1.0 mL of Methanol.<sup>[1]</sup>

- Vortex for 30 seconds. Sonication is rarely needed but safe for <1 min if required.
- Storage: Store at -20°C. Stable for >12 months.

## **Protocol B: Sample Extraction Workflow (LLE)**

This workflow demonstrates how to manipulate solubility by altering pH, allowing the extraction of the analyte while retaining the Internal Standard (IS) behavior.



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Figure 1: Liquid-Liquid Extraction workflow leveraging pH-dependent solubility switches.

## Stability & Handling (Self-Validating Systems)

To ensure data integrity, implement these self-validating checks:

- The "Shift" Check:
  - DMTP-13C2 should co-elute exactly with native DMTP.
  - Validation: If the IS peak elutes earlier than the native peak by >0.1 min, check your mobile phase pH. Differences in ionization state between the stock (salt) and sample (acid) can cause shifts if the column buffering is inadequate.
- Hydrolysis Monitor:
  - DMTP can hydrolyze to DMP (Dimethylphosphate) or inorganic phosphate under high alkaline conditions.
  - Validation: Monitor the transition  $m/z$  143  $\rightarrow$  97 (DMTP-13C2) vs.  $m/z$  127  $\rightarrow$  79 (DMP-13C2). Appearance of the 127 mass indicates stock degradation.

## Storage Conditions

- Solid: -20°C, Desiccated. (Hygroscopic - protect from moisture).
- Solution (MeOH): -20°C. Stable for 1 year.
- Solution (Water): +4°C. Use within 24 hours.

## References

- Centers for Disease Control and Prevention (CDC). (2025). Laboratory Procedure Manual: Dialkyl Phosphate Metabolites in Urine. Retrieved from [\[Link\]](#)
- PubChem. (2025). Dimethyl phosphorothioate (Compound Summary). National Library of Medicine. Retrieved from [\[Link\]](#)[2]
- OECD. (2004). SIDS Initial Assessment Report: Dimethyl Phosphonate (Related Organophosphorus Solubility Data). UNEP Publications. Retrieved from [\[Link\]](#)

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## Sources

- [1. eslabshop.com \[eslabshop.com\]](https://www.eslabshop.com)
- [2. Dimethyl phosphorothioate | C<sub>2</sub>H<sub>7</sub>O<sub>3</sub>PS | CID 168140 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov/compound/Dimethyl-phosphorothioate)
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